

Application Notes: The Emerging Role of Fluoflavine in Organometallic Systems

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Compound of Interest

Compound Name:	Fluoflavine
CAS No.:	531-46-4; 55977-58-7
Cat. No.:	B2367565

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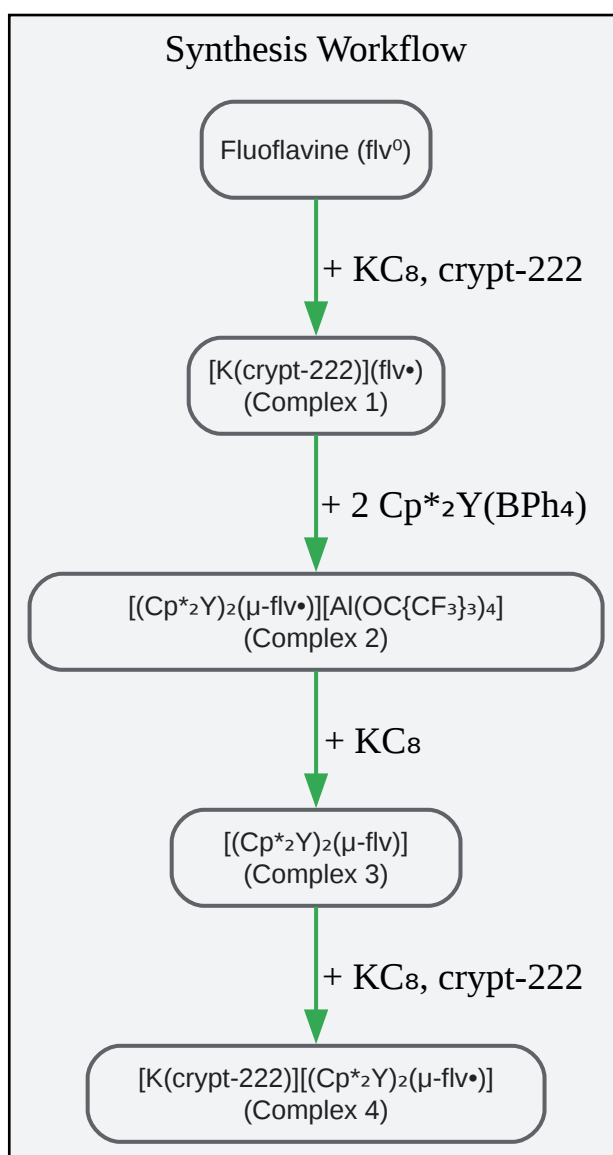
Fluoflavine, a redox-active tetraazaanthracene, is gaining attention for its potential applications in organometallic chemistry and catalysis.^{[1][2][3][4][5]} Its ability to exist in multiple, stable oxidation states makes it a promising ligand for the development of novel catalysts.^{[1][2][3]} This document provides an overview of the foundational organometallic chemistry of **fluoflavine**, focusing on the synthesis and characterization of its complexes, which lay the groundwork for future catalytic applications.

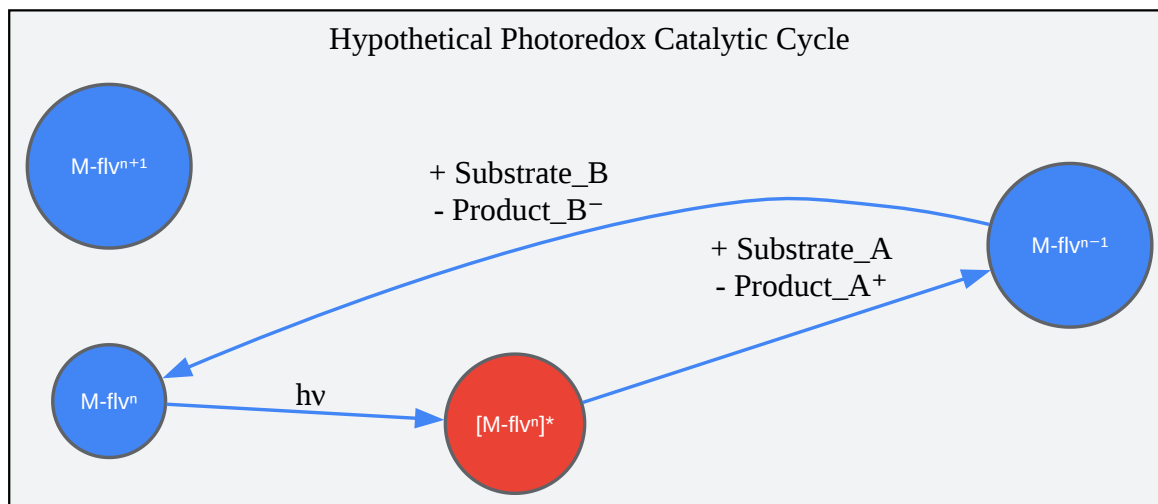
Key Properties and Potential Applications

Fluoflavine's utility in organometallic catalysis stems from its facile redox switchability, allowing it to mediate electron transfer processes central to many catalytic cycles.^{[1][2]} The isolation of stable **fluoflavine** radical anions ($\text{flv}^{1-\bullet}$ and $\text{flv}^{3-\bullet}$) in organometallic complexes opens the door to exploiting these species in novel catalytic transformations.^{[1][2][3][4][5]} Potential applications are envisioned in areas such as photoredox catalysis and the development of single-molecule magnets.^{[1][2]}

Synthesis of Fluoflavine-Containing Organometallic Complexes

Recent research has focused on the synthesis and characterization of organometallic rare earth complexes incorporating the **fluoflavine** ligand in various oxidation states.^{[1][2]} The following diagram illustrates a synthetic workflow for accessing different **fluoflavine**-yttrium complexes.





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